

2-(4-Bromophenyl)-1,3-dioxolane molecular weight and formula

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)-1,3-dioxolane

Cat. No.: B088685

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An In-depth Technical Guide to 2-(4-Bromophenyl)-1,3-dioxolane

This guide provides detailed information on the molecular properties of **2-(4-Bromophenyl)-1,3-dioxolane**, a compound of interest for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular characteristics of **2-(4-Bromophenyl)-1,3-dioxolane** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

| Parameter | Value |
|----------------------------|--|
| Molecular Formula | C ₉ H ₉ BrO ₂ [1] [2] [3] [4] |
| Molecular Weight | 229.07 g/mol [1] [3] [4] [5] |
| Alternate Molecular Weight | 229.071 [6] |

Experimental Protocols

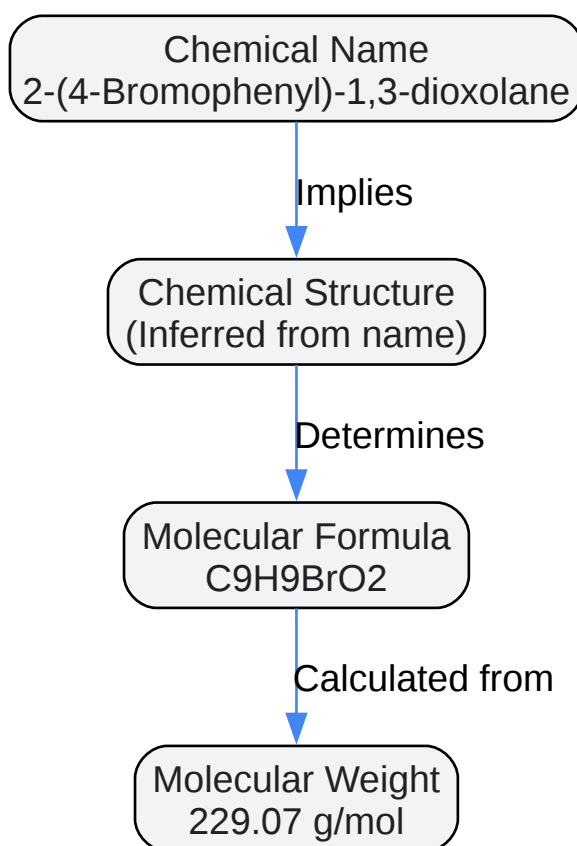
The determination of the molecular weight and formula of **2-(4-Bromophenyl)-1,3-dioxolane** is typically achieved through a combination of mass spectrometry and elemental analysis.

Mass Spectrometry: High-resolution mass spectrometry (HRMS) is employed to determine the accurate mass of the molecular ion. This experimental value is then compared to the theoretical mass calculated from the isotopic masses of the constituent elements to confirm the elemental composition.

Elemental Analysis: Combustion analysis can be used to determine the percentage composition of carbon and hydrogen. The percentage of bromine can be determined by methods such as titration or ion chromatography after decomposition of the compound. The results from these analyses are used to derive the empirical formula, which is then compared with the molecular formula obtained from mass spectrometry.

Logical Relationship of Molecular Properties

The relationship between the chemical name, its structure, and its fundamental molecular properties is illustrated in the following diagram.



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Molecular Property Derivation

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